

# Safety and Handling of 4-(2-Methyl-4-thiazolyl)phenol: A Technical Guide

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## Compound of Interest

Compound Name: 4-(2-Methyl-4-thiazolyl)phenol

Cat. No.: B1581357

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-(2-Methyl-4-thiazolyl)phenol** (CAS No: 30686-73-8). This document is intended for researchers, scientists, and professionals in drug development who may handle this compound. The guide synthesizes available safety data, outlines recommended handling procedures, and discusses potential hazards based on the compound's chemical structure and the known toxicology of related phenolic and thiazole-containing molecules. Due to the limited availability of a dedicated, comprehensive Safety Data Sheet (SDS) for this specific compound, this guide draws upon information from chemical suppliers and the broader scientific literature on structurally similar compounds to provide a robust framework for safe laboratory practices.

## Introduction

**4-(2-Methyl-4-thiazolyl)phenol** is a versatile heterocyclic compound with applications in medicinal chemistry and materials science. It is recognized for its potential as a peroxidase chemiluminescence enhancer for Horseradish Peroxidase (HRP) and its utility in the development of antimicrobial and antifungal agents for pharmaceutical and agricultural applications.[1][2][3] Its structure, featuring a phenol group attached to a methylthiazole ring, suggests a toxicological profile that warrants careful consideration. Phenolic compounds are known protoplasmic poisons that can exert a wide range of toxic effects.[4] This guide aims to

provide the necessary information to handle **4-(2-Methyl-4-thiazolyl)phenol** safely in a laboratory setting.

## Chemical and Physical Properties

A clear understanding of the chemical and physical properties of a compound is fundamental to its safe handling. The table below summarizes the key identifiers and properties of **4-(2-Methyl-4-thiazolyl)phenol**.

Property	Value	Reference
Chemical Name	4-(2-Methyl-4-thiazolyl)phenol	
Synonyms	4-(4-Hydroxyphenyl)-2-methylthiazole	[1]
CAS Number	30686-73-8	
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NOS	[3]
Molecular Weight	191.25 g/mol	[3]
Appearance	Colorless or white solid; crystals	[1]
Melting Point	211 - 215 °C	[1]
Purity	≥ 98% (HPLC)	[1]
SMILES String	Cc1nc(cs1)-c2ccc(O)cc2	
InChI	1S/C10H9NOS/c1-7-11-10(6-13-7)8-2-4-9(12)5-3-8/h2-6,12H,1H3	
InChI Key	HOAYTTLLVORNLA-UHFFFAOYSA-N	

## Hazard Identification and Toxicological Information

While a complete, peer-reviewed toxicological profile for **4-(2-Methyl-4-thiazolyl)phenol** is not readily available, the known hazards of phenolic compounds and some thiazole derivatives

provide a basis for a precautionary approach.

## GHS Hazard Classification (Anticipated)

Based on the hazards of structurally related compounds like phenol, the following GHS classifications should be anticipated. It is important to note that this is a conservative estimation and a formal hazard assessment has not been published.

Hazard Class	Anticipated Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation. May cause serious skin burns.
Serious Eye Damage/Eye Irritation	Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.
Germ Cell Mutagenicity	Suspected of causing genetic defects.
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment	Toxic to aquatic life.

## Summary of Toxicological Data

Direct quantitative toxicological data such as LD50 or LC50 values for **4-(2-Methyl-4-thiazolyl)phenol** are not available in the public domain. However, the toxicity of phenol is well-documented. Phenol is a protoplasmic poison that can cause cell death and necrosis by denaturing proteins.<sup>[4]</sup> It is readily absorbed through the skin and can lead to systemic toxicity, affecting the central nervous system, liver, and kidneys. Studies on other phenolic thiazoles have indicated potential for cytotoxicity.<sup>[5][6]</sup>

General Toxic Effects of Phenols:

- Dermal: Can cause chemical burns, which may initially appear as white or brown stains on the skin.<sup>[4]</sup>

- Oral: Ingestion can lead to severe gastrointestinal irritation, and systemic effects.
- Inhalation: Can cause respiratory tract irritation.
- Systemic: May lead to central nervous system depression, cardiovascular effects, liver and kidney damage.<sup>[7]</sup>

## Safety and Handling Precautions

Given the anticipated hazards, stringent safety protocols must be followed when handling **4-(2-Methyl-4-thiazolyl)phenol**.

## Engineering Controls

- Work with this compound should be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-(2-Methyl-4-thiazolyl)phenol**:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene). Gloves should be inspected prior to use and replaced immediately if contaminated or damaged.
Skin and Body Protection	A lab coat should be worn at all times. For larger quantities, additional protective clothing may be necessary.
Respiratory Protection	For operations that could generate significant dust, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95) should be used.

## Hygiene Measures

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Remove contaminated clothing immediately and launder before reuse.

## Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

- The storage class for this compound is 11: Combustible Solids.

## Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- This compound should be treated as hazardous waste.
- Do not dispose of down the drain or with general office trash.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
Spill	Evacuate the area. Wear appropriate personal protective equipment. Sweep up the material, place in a suitable, closed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete. For large spills, contact your institution's environmental health and safety department.

## Experimental Protocols and Signaling Pathways

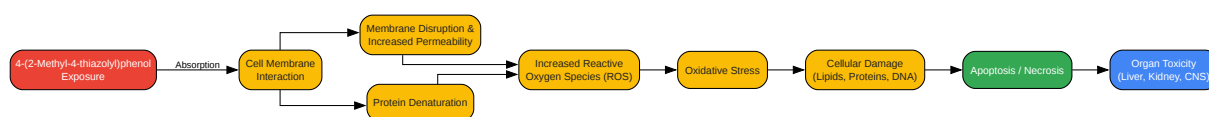
### Experimental Protocols

Specific experimental protocols for the safety assessment of **4-(2-Methyl-4-thiazolyl)phenol** are not available in the reviewed literature. However, standard toxicological assays would be employed to characterize its hazard profile. These would likely include:

- **Cytotoxicity Assays:** To determine the concentration at which the compound is toxic to cells (e.g., MTT or LDH assays).
- **Genotoxicity Assays:** To assess the potential for the compound to cause genetic mutations (e.g., Ames test, in vitro micronucleus assay).
- **Acute Toxicity Studies:** To determine the short-term toxic effects and LD50 values in animal models.

## Potential Signaling Pathway of Toxicity

While the specific signaling pathways affected by **4-(2-Methyl-4-thiazolyl)phenol** have not been elucidated, a generalized pathway for phenol-induced toxicity can be informative. Phenols are known to exert their toxic effects through mechanisms that disrupt cellular membranes and denature proteins, leading to oxidative stress and ultimately cell death.



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Caption: Generalized signaling pathway for phenol-induced cellular toxicity.

## Conclusion

**4-(2-Methyl-4-thiazolyl)phenol** is a valuable research chemical with significant potential. However, its structural similarity to toxic phenolic compounds necessitates a cautious and informed approach to its handling. This guide provides a framework for safe laboratory practices based on the best available information. Researchers must adhere to these guidelines and consult with their institution's safety professionals to ensure a safe working environment. As more specific toxicological data for this compound becomes available, these safety recommendations should be reviewed and updated accordingly.



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